

Comprehensive Synthesis Pathways and Mechanistic Insights for Vinyltris(allyloxy)silane (VTAS)

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Compound of Interest

Compound Name: *tris(allyloxy)(vinyl)silane*

CAS No.: 17988-31-7

Cat. No.: B095329

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Target Audience: Researchers, Materials Scientists, and Drug Development Professionals

Content Type: In-Depth Technical Guide

Executive Summary

Vinyltris(allyloxy)silane (VTAS), also known as triallyloxyvinylsilane, is a highly specialized silane coupling agent utilized in advanced materials and biomedical polymer engineering. It possesses a unique dual-reactivity profile: a vinyl group capable of undergoing free-radical polymerization, and three allyloxy groups that can participate in sol-gel hydrolysis or further functionalization[1]. This makes VTAS an invaluable monomer for the surface modification of silica nanoparticles, impact modification in unsaturated polyester composites, and the development of cross-linked drug delivery matrices[2].

As a Senior Application Scientist, I have structured this technical guide to move beyond standard recipes. Here, we will dissect the causality behind the nucleophilic substitution at the silicon center, providing a self-validating experimental protocol designed to maximize yield and preserve the integrity of the highly reactive functional groups.

Chemical Identity & Quantitative Data

To establish a baseline for synthesis, purification, and analytical validation, the quantitative physicochemical properties of VTAS are summarized below.

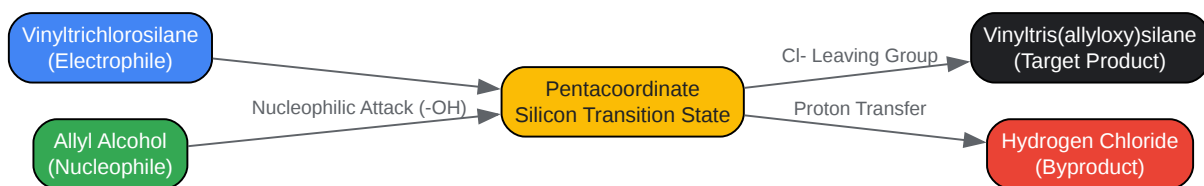
Table 1: Physicochemical Properties of Vinyltris(allyloxy)silane

Property	Value / Description
Chemical Name	Vinyltris(allyloxy)silane / Triallyloxyvinylsilane
CAS Number	17988-31-7
Molecular Formula	C ₁₁ H ₁₈ O ₃ Si
Molecular Weight	226.35 g/mol
Boiling Point	198–200 °C[2]
Density	1.011 g/cm ³ [2]
Refractive Index	1.43624 (at 25 °C)[2]
Appearance	Slightly yellow to colorless oily liquid[2]

Mechanistic Pathway: Nucleophilic Substitution at Silicon

The synthesis of VTAS proceeds via the alcoholysis of vinyltrichlorosilane using allyl alcohol[2]. Mechanistically, this is a nucleophilic substitution at the silicon center (S_N2-Si).

Because silicon is larger and more electropositive than carbon, it readily accepts electron density. The oxygen atom of the [2](#) acts as the nucleophile, attacking the electrophilic silicon atom. This forms a transient pentacoordinate silicon intermediate. The subsequent collapse of this intermediate expels a chloride leaving group and a proton, yielding hydrogen chloride (HCl) as a gaseous byproduct. This S_N2-Si pathway is highly facile and violently exothermic, necessitating strict thermal control.



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Figure 2: SN2-Si nucleophilic substitution mechanism for VTAS synthesis.

Experimental Protocol: Step-by-Step Methodology

The following protocol is adapted from validated methodologies for the high-yield (88%) preparation of VTAS[2]. Successful silane synthesis relies heavily on moisture exclusion and precise thermal management.

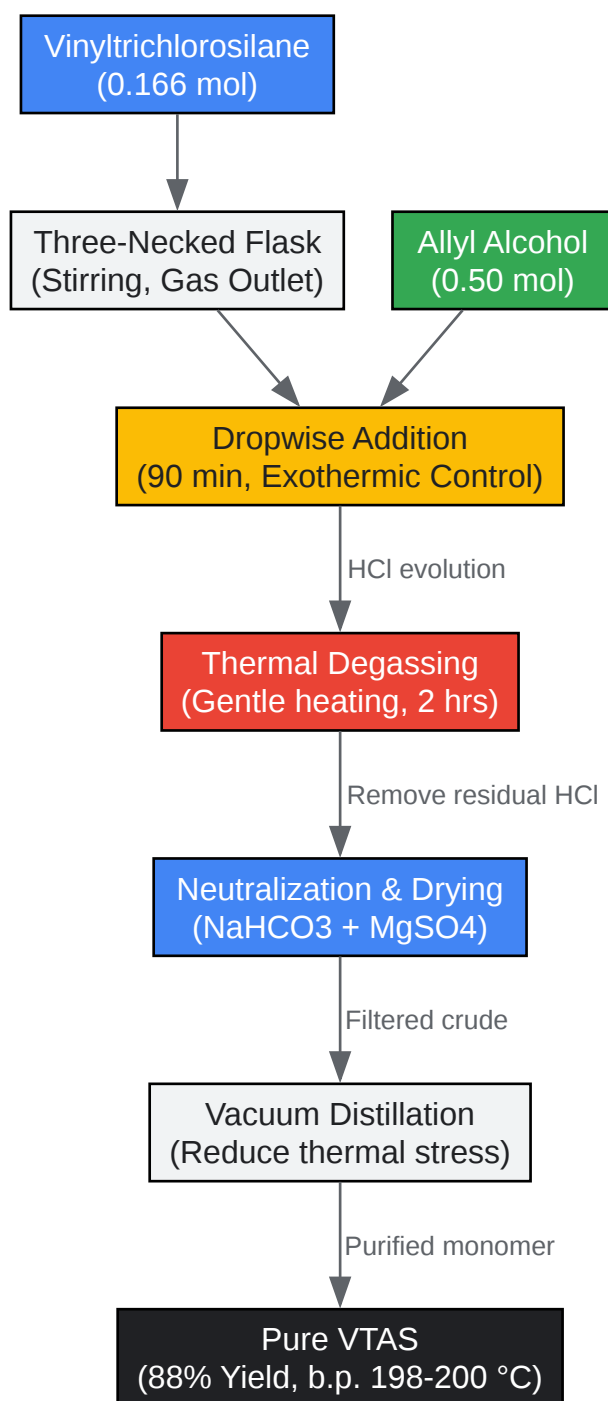
Table 2: Reagent Stoichiometry

Reagent	Weight (g)	Moles (mol)	Equivalents	Role
Vinyltrichlorosilane	26.8	0.166	1.0	Electrophilic Substrate
Allyl Alcohol	29.0	0.500	3.0	Nucleophile

Step-by-Step Workflow & Causality

- Apparatus Setup: Equip a 100 mL three-necked round-bottom flask with a mechanical stirrer, a dropping funnel, and a gas outlet tube[1].
 - Causality: The three-necked design is critical. It allows simultaneous mechanical agitation to prevent localized concentration gradients, controlled addition of the nucleophile, and safe venting of the copious HCl gas generated during the reaction.
- Initial Charge: Charge the reaction vessel with 26.8 g of vinyltrichlorosilane[2]. Ensure the system is purged with dry nitrogen.

- Causality: Chlorosilanes are highly sensitive to atmospheric moisture. Nitrogen blanketing prevents premature hydrolysis into unreactive siloxanes.
- Nucleophile Addition: Place 29.0 g of allyl alcohol into the dropping funnel. Add the alcohol dropwise to the stirring vinyltrichlorosilane over a period of exactly 90 minutes[2].
 - Causality: The alcoholysis reaction is violently exothermic. Dropwise addition is a mandatory safety and yield-optimization step. Rapid addition would cause thermal runaway, vaporizing the allyl alcohol (b.p. 97 °C) and potentially inducing auto-polymerization of the vinyl functional groups.
- Thermal Degassing: Upon completion of the addition, transfer the mixture to a boiling flask and heat gently for approximately 2 hours[2].
 - Causality: HCl gas is highly soluble in the oxygen-rich allyloxy matrix. According to Le Chatelier's principle, gentle heating decreases the solubility of the gas, driving the equilibrium forward and purging the bulk of the acidic byproduct before the neutralization step.
- Neutralization and Dehydration: Cool the mixture to room temperature. Add solid sodium hydrogen carbonate (NaHCO_3) to neutralize residual HCl, simultaneously adding anhydrous magnesium sulfate (MgSO_4)[2].
 - Causality: This is a self-validating protection step. NaHCO_3 neutralizes the acid but generates water as a byproduct ($\text{NaHCO}_3 + \text{HCl} \rightarrow \text{NaCl} + \text{H}_2\text{O} + \text{CO}_2$). Because the newly formed Si-O-C bonds are highly susceptible to acid-catalyzed hydrolysis, the generated water must be immediately sequestered by the MgSO_4 to protect the structural integrity of the silane.
- Filtration and Purification: Filter the mixture to remove the solid salts (NaCl , unreacted NaHCO_3 , and hydrated MgSO_4). Subject the crude filtrate to vacuum distillation, collecting the fraction boiling at 198–200 °C[2].
 - Causality: VTAS has a high boiling point. Distilling under reduced pressure lowers the boiling temperature, mitigating thermal stress that could otherwise trigger cross-linking of the reactive allyl and vinyl groups.



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Figure 1: Step-by-step experimental workflow for the synthesis of VTAS.

Analytical Characterization

To validate the success of the synthesis, the purified monomer must be characterized analytically:

- FTIR Spectroscopy: Validation requires the disappearance of the broad -OH stretch ($3200\text{--}3500\text{ cm}^{-1}$) from the starting allyl alcohol and the strong Si-Cl stretch ($\sim 500\text{--}600\text{ cm}^{-1}$) from the chlorosilane. Confirm the presence of olefinic protons ($3020\text{--}3090\text{ cm}^{-1}$) and the C=C stretching vibration of the allyl and vinyl groups at $1620\text{--}1630\text{ cm}^{-1}$ [3].
- Physical Constants: The refractive index should closely match 1.43624 (at 25 °C), and the density should measure exactly 1.011 g/cm^3 [2].

Applications in Biomedical and Advanced Materials

VTAS is primarily utilized as a silane coupling agent (SCA). In composite engineering, the allyloxy groups hydrolyze to form reactive silanols, which covalently bond to the hydroxyl groups on the surface of inorganic fillers (e.g., silica nanoparticles)[1]. Concurrently, the vinyl group remains available to co-polymerize with organic matrices, such as unsaturated polyester resins or biomedical hydrogels.

This chemical bridge facilitates the transfer of mechanical stress from the weak polymer matrix to the high-strength inorganic filler, significantly enhancing the tensile strength, elongation, and impact resistance of the resulting composite materials[2].

References

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